

2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone

physical properties

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Compound of Interest

Compound Name:	2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone
Cat. No.:	B1330553

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An In-depth Technical Guide to the Physical Properties of **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the physical and chemical characteristics of **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone**, a halogenated ketone with potential applications in organic synthesis.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone**.

Property	Value	Source
Molecular Formula	$C_{10}H_{10}Br_2O_3$	[1] [2]
Molecular Weight	337.99 g/mol	[1] [3]
IUPAC Name	2,2-dibromo-1-(3,4-dimethoxyphenyl)ethanone	[1]
CAS Number	63987-72-4	[1] [2]
Appearance	Off-White Solid	[4] (for analogous mono-bromo compound)
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Soluble in Dichloromethane, Ether, Methanol	[4] (for analogous mono-bromo compound)

Experimental Protocols

Synthesis of 2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone via Bromination

The primary method for synthesizing **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone** is through the bromination of its precursor, 1-(3,4-dimethoxyphenyl)ethanone (also known as acetoveratrone).[4][5] The following protocol is adapted from a general procedure for the α -bromination of ketones.[6]

Materials:

- 1-(3,4-dimethoxyphenyl)ethanone
- Bromine (Br_2)
- Dichloromethane (CH_2Cl_2) or Acetic Acid (CH_3COOH)
- Sodium Bicarbonate ($NaHCO_3$) solution (saturated)

- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 1-(3,4-dimethoxyphenyl)ethanone in a suitable solvent such as dichloromethane or acetic acid.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of bromine (2.2 equivalents) in the same solvent to the stirred solution of the ketone. The addition should be dropwise to control the exothermic reaction and the evolution of hydrogen bromide gas.
- After the addition is complete, allow the reaction mixture to stir at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, carefully quench the reaction by adding a saturated solution of sodium bicarbonate until the evolution of gas ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with water, followed by brine.

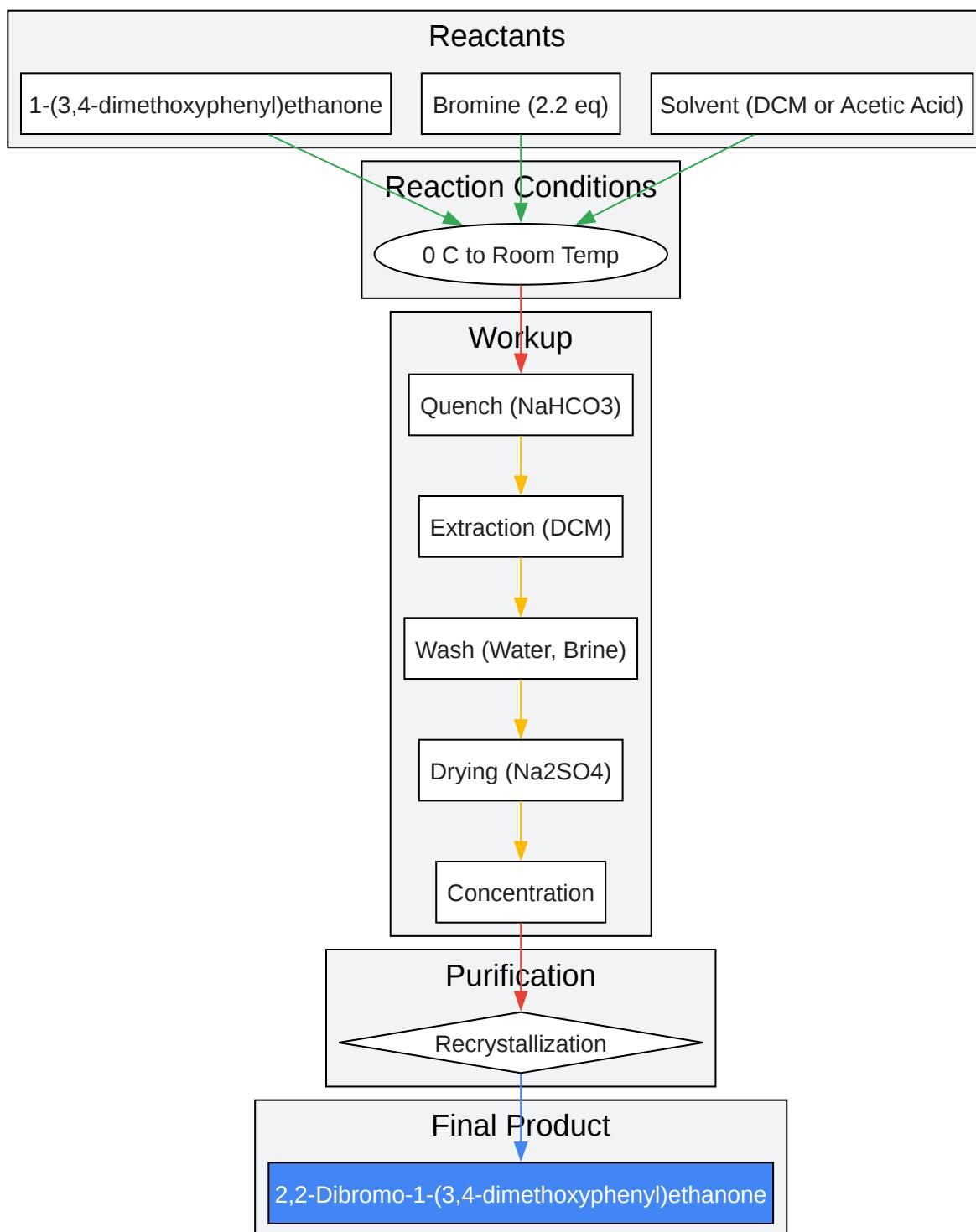
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to yield **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone** as a solid.

Visualizations

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone**.

Synthesis of 2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone**.

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References

- 1. 2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone | C10H10Br2O3 | CID 315879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aobchem.com [aobchem.com]
- 3. 2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethan-1-one [cymitquimica.com]
- 4. 2-BROMO-1-(3,4-DIMETHOXYPHENYL)ETHANONE Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. 2-BROMO-1-(3,4-DIMETHOXYPHENYL)ETHANONE | 1835-02-5 [chemicalbook.com]
- 6. benchchem.com [benchchem.com]
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